

# 7-(Trifluoromethyl)-4-quinolinol chemical structure and IUPAC name

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## Compound of Interest

Compound Name: 7-(Trifluoromethyl)-4-quinolinol

Cat. No.: B1202929

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## An In-depth Technical Guide to 7-(Trifluoromethyl)-4-quinolinol

This technical guide provides a comprehensive overview of **7-(Trifluoromethyl)-4-quinolinol**, a pivotal heterocyclic compound in modern chemical synthesis. It is intended for researchers, scientists, and professionals in drug development and agrochemical industries who utilize complex organic building blocks. This document outlines the compound's chemical identity, physicochemical properties, a relevant synthetic protocol, and its significant applications.

## Chemical Identity and Structure

**7-(Trifluoromethyl)-4-quinolinol** is a substituted quinoline derivative. The presence of a trifluoromethyl group at the 7-position significantly influences its electronic properties, lipophilicity, and metabolic stability, making it a valuable precursor in the synthesis of bioactive molecules.<sup>[1][2]</sup> The compound exists in tautomeric equilibrium with its keto form, 7-(trifluoromethyl)-1H-quinolin-4-one.<sup>[3][4]</sup>

IUPAC Name: 7-(trifluoromethyl)quinolin-4-ol

CAS Number: 322-97-4<sup>[3][4]</sup>

Molecular Formula: C<sub>10</sub>H<sub>6</sub>F<sub>3</sub>NO<sup>[3][4]</sup>

Molecular Weight: 213.16 g/mol <sup>[3][4]</sup>

Below is a diagram representing the chemical structure of **7-(Trifluoromethyl)-4-quinolinol**.

Caption: Chemical structure of **7-(Trifluoromethyl)-4-quinolinol**.

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **7-(Trifluoromethyl)-4-quinolinol**. These properties are crucial for its handling, reaction optimization, and application in various synthetic contexts.

Property	Value	Source
Appearance	Light greyish to beige powder	[3][5]
Melting Point	266-269 °C (lit.)	[3][5]
Boiling Point	311.9 ± 37.0 °C (Predicted)	[3][4]
Density	1.3581 (estimate)	[3]
pKa	3.79 ± 0.40 (Predicted)	[3][4]
Storage Temperature	2-8°C	[3][4]

## Experimental Protocols

While a specific protocol for the direct synthesis of **7-(Trifluoromethyl)-4-quinolinol** was not detailed in the immediate search results, a highly relevant procedure for a closely related derivative, 4-hydroxy-7-(trifluoromethyl)quinoline-3-carboxylic acid, is provided below. This illustrates a common synthetic approach within this class of compounds.

Synthesis of 4-hydroxy-7-(trifluoromethyl)quinoline-3-carboxylic acid from ethyl 4-hydroxy-7-(trifluoromethyl)quinoline-3-carboxylate[3]

- Reaction Setup:
  - Dissolve ethyl 4-hydroxy-7-(trifluoromethyl)quinoline-3-carboxylate (5 g) and potassium hydroxide (3 equivalents) in a 60 ml solvent mixture of water and ethylene glycol (1:1) in a sealed XP-500 Plus container.

- Microwave Irradiation:
  - Heat the reaction mixture using a MARS 5 microwave system at 200°C and a pressure of 220-240 psi for 30 minutes.
- Work-up and Isolation:
  - After the reaction is complete, cool the mixture to room temperature.
  - Pour the cooled mixture into 100 ml of water.
  - Acidify the solution to a pH of approximately 6 with 2N hydrochloric acid.
  - Saturate the acidified solution with sodium chloride.
  - Extract the product with tetrahydrofuran (3 x 200 ml).
  - Combine the organic layers, wash with brine, and concentrate to yield the final product.

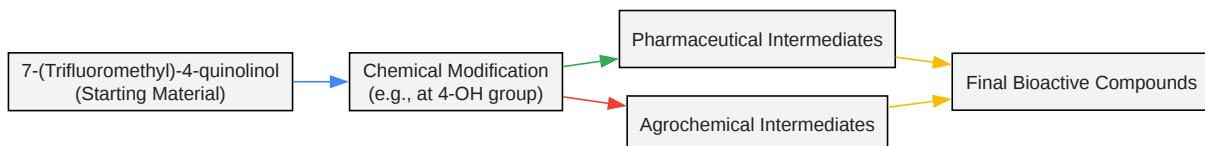
This general procedure can be adapted for the synthesis of related quinolinol derivatives and highlights the use of microwave-assisted synthesis for efficient reaction times.

## Applications in Research and Development

**7-(Trifluoromethyl)-4-quinolinol** is a critical intermediate in the synthesis of a variety of functional molecules, particularly in the pharmaceutical and agrochemical sectors.[\[1\]](#)

- Pharmaceutical Synthesis: The quinoline core is a well-established scaffold in medicinal chemistry, known for its presence in compounds with antimicrobial, antimalarial, and anticancer activities.[\[1\]](#) The trifluoromethyl group often enhances the efficacy and pharmacokinetic profile of drug candidates by increasing metabolic stability and cell membrane permeability.[\[1\]](#) This intermediate is used to construct more complex quinoline-based drugs targeting specific biological pathways.[\[1\]\[6\]](#)
- Agrochemical Development: In the agrochemical industry, this compound serves as a precursor for the synthesis of novel pesticides, herbicides, and fungicides.[\[1\]](#) The stability and targeted activity that can be engineered from this scaffold are essential for developing effective crop protection solutions.[\[1\]](#)

The logical workflow for the utilization of **7-(Trifluoromethyl)-4-quinolinol** in synthetic chemistry is depicted in the following diagram.



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Caption: Synthetic utility workflow of **7-(Trifluoromethyl)-4-quinolinol**.

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